

Understanding the basics of Direct Blue 90 dye

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Compound of Interest

Compound Name: Direct blue 90

CAS No.: 12217-56-0

Cat. No.: B1173510

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Direct Blue 90: A Technical Overview

An In-depth Guide for Researchers and Drug Development Professionals

Direct Blue 90, identified by the Colour Index number C.I. 231560, is a double azo dye.^[1] This technical guide provides a summary of its chemical and physical properties, discusses its synthesis and applications, and outlines safety and handling protocols. The information is curated for researchers, scientists, and professionals in drug development who may encounter this dye in their work.

Core Properties

Direct Blue 90 is characterized by the following fundamental properties:

Property	Value	Reference
Chemical Formula	C38H20N6Na4O16S4	[1]
Molecular Weight	1036.82 g/mol	[1]
CAS Registry Number	12217-56-0, 71873-63-7	[1]
Chemical Class	Double Azo Dye	[1]
Appearance	Green-light blue solid	[1]

Physicochemical Characteristics

The performance and application of **Direct Blue 90** are dictated by its behavior in various chemical and physical conditions.

Solubility

While specific solubility data for **Direct Blue 90** is not readily available, direct dyes are generally characterized by their solubility in water. This property is essential for their application in aqueous dyeing processes.

Spectroscopic Data

The color of **Direct Blue 90** arises from its absorption of light in the visible spectrum, a characteristic feature of azo dyes. Although the specific UV-visible absorption spectrum for **Direct Blue 90** is not provided in the available resources, a related compound, Direct Blue 1, exhibits an absorption peak at 611 nm.[2] The UV-visible absorption spectrum of a "Direct Blue" solution has been shown to have a maximum absorption peak at 573 nm.[3]

Fastness Properties

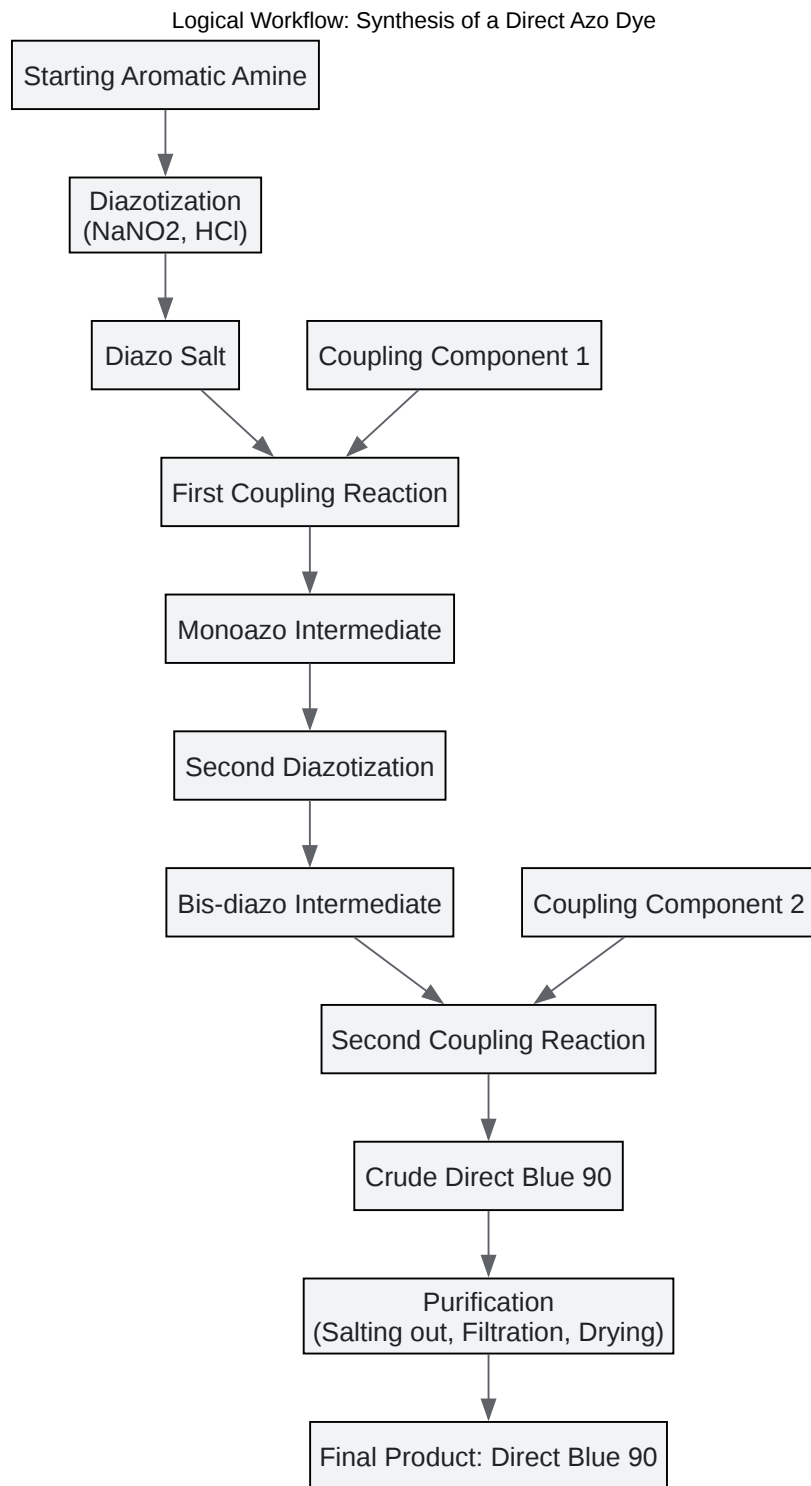
The resistance of a dye to various environmental factors is crucial for its practical applications. The following table summarizes the fastness properties of **Direct Blue 90** according to ISO and AATCC standards.

Property	ISO Rating	AATCC Rating	Reference
Acid Resistance (Fading)	4	4	[1]
Alkali Resistance (Fading)	4	4	[1]
Light Fastness	6	6	[1]
Soaping (Stain)	4	2-3	[1]
Water (Stain)	4	4	[1]

Synthesis

A detailed manufacturing method for **Direct Blue 90** is not explicitly available in the searched literature. However, the synthesis of azo dyes, in general, involves diazotization and coupling reactions. For a double azo dye like **Direct Blue 90**, this would entail a multi-step process.

The following diagram illustrates a generalized logical workflow for the synthesis of a direct azo dye.



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Caption: Generalized synthesis workflow for a direct azo dye.

Applications

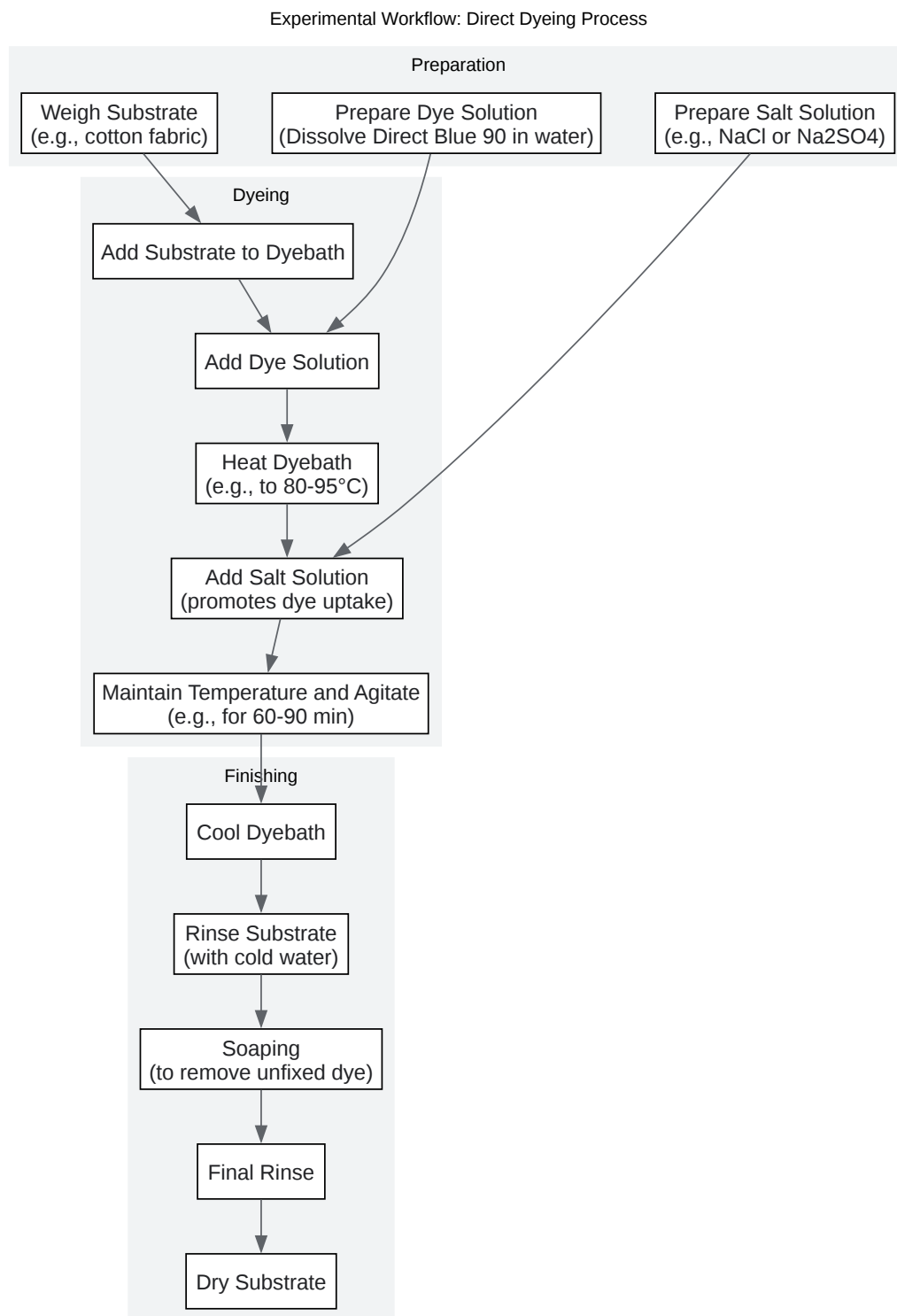
Direct dyes are primarily used for the coloration of cellulosic materials. The main applications of **Direct Blue 90** and similar direct dyes include:

- Textile Industry: For dyeing cotton, viscose, and other cellulosic fibers.
- Paper Industry: For coloring paper and pulp.
- Leather Industry: For staining and dyeing leather goods.

While the prompt mentions applications in life sciences and drug development, no specific uses of **Direct Blue 90** in these fields, such as involvement in signaling pathways or as a photosensitizer, were identified in the available literature. However, other direct dyes, like Direct Blue 86, have been used as biological stains, for example, in the staining of collagen and amyloid deposits in tissue sections.^[4]

Experimental Protocols

Specific experimental protocols for the use of **Direct Blue 90** are not detailed in the provided search results. However, a general protocol for direct dye application in a laboratory setting can be outlined. The following represents a typical workflow for a direct dyeing process.



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Caption: A typical experimental workflow for direct dyeing.

Safety and Handling

As with any chemical, proper safety precautions should be observed when handling **Direct Blue 90**.

Hazard Identification

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation in sensitive individuals.
- Inhalation: Inhalation of dust may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear appropriate protective gloves.
- Respiratory Protection: Use a NIOSH-approved respirator when handling the powder.
- Skin and Body Protection: Wear appropriate protective clothing to minimize contact.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a cool, dry, well-ventilated area. Keep containers tightly closed and away from incompatible materials such as strong oxidizing agents.

Disposal

Dispose of waste and contaminated materials in accordance with local, state, and federal regulations. Unused dye solutions may need to be neutralized before disposal.

Toxicological Information

Specific toxicological studies on **Direct Blue 90** were not found in the search results. However, some direct dyes are derived from benzidine, a known carcinogen. It is important to handle all dyes with care and to consult the specific Safety Data Sheet (SDS) for the product being used.

Conclusion

Direct Blue 90 is a double azo dye with applications primarily in the textile, paper, and leather industries. While detailed information on its synthesis and use in life sciences research is limited, its fundamental properties are documented. Researchers and professionals should handle this dye with appropriate safety precautions, as outlined in the relevant safety data sheets. Further research would be beneficial to explore the potential applications of **Direct Blue 90** in biotechnology and drug development.

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